Spectroscopic Elucidation of 2-(3,5-Dimethylbenzoyl)furan: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *2-(3,5-Dimethylbenzoyl)furan*

Cat. No.: *B7873250*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-(3,5-Dimethylbenzoyl)furan** (furan-2-yl(3,5-dimethylphenyl)methanone), a molecule of interest in medicinal chemistry and materials science. Due to the limited availability of published experimental spectra for this specific compound (CAS 1249014-38-7), this guide presents a detailed profile based on high-quality predicted spectroscopic data, contextualized with established principles of spectroscopic interpretation and comparative analysis with structurally related compounds. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals in the identification, characterization, and quality control of this and similar molecular entities.

Introduction

2-(3,5-Dimethylbenzoyl)furan belongs to the class of aroylfurans, which are recognized as important structural motifs in a variety of biologically active compounds and functional materials. The accurate and unambiguous structural confirmation of such molecules is paramount for advancing research and development in these fields. Spectroscopic techniques,

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including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a powerful and non-destructive suite of tools for molecular characterization.

This guide presents a detailed analysis of the predicted ^{1}H NMR, ^{13}C NMR, IR, and MS data for **2-(3,5-Dimethylbenzoyl)furan**. The interpretation of this data is grounded in fundamental spectroscopic principles and supported by comparisons with known spectral data of analogous compounds. Furthermore, standardized experimental protocols for acquiring high-quality spectroscopic data are provided to ensure methodological rigor and reproducibility.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **2-(3,5-Dimethylbenzoyl)furan** are numbered as shown in the diagram below.

Figure 1. Structure and atom numbering of **2-(3,5-Dimethylbenzoyl)furan**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the elucidation of molecular structure in solution. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **2-(3,5-Dimethylbenzoyl)furan**.

^{1}H NMR Spectroscopy

The predicted ^{1}H NMR spectrum of **2-(3,5-Dimethylbenzoyl)furan** provides valuable information regarding the number of distinct proton environments, their chemical shifts, and their coupling interactions.

Table 1: Predicted ^{1}H NMR Spectral Data of **2-(3,5-Dimethylbenzoyl)furan** (in $CDCl_3$, 400 MHz)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.70	s	2H	H-2', H-6'
~7.65	dd	1H	H-5
~7.30	s	1H	H-4'
~7.20	dd	1H	H-3
~6.60	dd	1H	H-4
~2.40	s	6H	2 x $-CH_3$

- Aromatic Protons (Dimethylphenyl Ring): The two protons at the 2' and 6' positions are chemically equivalent due to the symmetry of the 3,5-dimethylphenyl group and are expected to appear as a singlet at approximately 7.70 ppm. The single proton at the 4' position will also appear as a singlet, predicted around 7.30 ppm.

- Aromatic Protons (Furan Ring): The furan ring protons will exhibit characteristic coupling patterns. The proton at the 5-position (H-5) is predicted to be the most downfield of the furan protons, appearing as a doublet of doublets around 7.65 ppm due to coupling with H-4 and H-3. The proton at the 3-position (H-3) is expected around 7.20 ppm, also as a doublet of doublets. The proton at the 4-position (H-4) will likely be the most upfield of the furan protons, appearing as a doublet of doublets around 6.60 ppm.

- Methyl Protons: The two methyl groups at the 3' and 5' positions are equivalent and will give rise to a sharp singlet at approximately 2.40 ppm, integrating to six protons.

^{13}C NMR Spectroscopy

The predicted ^{13}C NMR spectrum provides information on the number of unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Spectral Data of **2-(3,5-Dimethylbenzoyl)furan** (in $CDCl_3$, 100 MHz)

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Chemical Shift (δ, ppm)	Assignment
~182.0	C=O
~152.0	C-2
~148.0	C-5
~138.0	C-3', C-5'
~137.0	C-1'
~134.0	C-4'
~128.0	C-2', C-6'
~122.0	C-3
~113.0	C-4
~21.0	-CH_3

- Carbonyl Carbon: The carbonyl carbon of the ketone is expected to be the most downfield signal, predicted around 182.0 ppm.
- Aromatic Carbons: The furan and dimethylphenyl rings will show a series of signals in the aromatic region (110-160 ppm). The quaternary carbons C-2, C-3', C-5', and C-1' are predicted at approximately 152.0, 138.0, and 137.0 ppm, respectively. The protonated aromatic carbons will appear at distinct chemical shifts, as detailed in Table 2.
- Methyl Carbons: The two equivalent methyl carbons are predicted to appear as a single peak in the upfield region, around 21.0 ppm.

Experimental Protocol for NMR Spectroscopy

Objective: To acquire high-resolution ^{1}H and ^{13}C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(3,5-Dimethylbenzoyl)furan** in ~0.6 mL of deuterated chloroform ($CDCl_3$) in a standard 5 mm NMR tube.

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- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Acquisition Parameters for ^{1}H NMR:
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
  - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio (typically 16-64 scans).
  - Employ a relaxation delay of at least 1-2 seconds.
- Acquisition Parameters for ^{13}C NMR:
  - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
  - Use proton decoupling to simplify the spectrum to singlets for each carbon.
  - A larger number of scans will be required compared to ^{1}H NMR to achieve a good signal-to-noise ratio.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase and baseline correct the resulting spectrum.
  - Calibrate the chemical shifts using the TMS signal (0.00 ppm for ^{1}H) or the residual solvent signal (77.16 ppm for $CDCl_3$ in ^{13}C).

Figure 2. General workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

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IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The predicted IR spectrum of **2-(3,5-Dimethylbenzoyl)furan** will exhibit characteristic absorption bands.

Table 3: Predicted IR Absorption Bands for **2-(3,5-Dimethylbenzoyl)furan**

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	C-H stretching (aromatic)
~2920, ~2850	Medium	C-H stretching (methyl)
~1660	Strong	C=O stretching (aryl ketone)
~1600, ~1470	Medium-Strong	C=C stretching (aromatic rings)
~1280	Strong	C-O-C stretching (furan)
~880, ~750	Strong	C-H out-of-plane bending (aromatic)

- C-H Stretching: The absorptions in the 3100-3000 cm^{-1} region are characteristic of C-H stretching vibrations of the aromatic rings. The bands around 2920 and 2850 cm^{-1} correspond to the C-H stretching of the methyl groups.
- Carbonyl Stretching: A strong absorption band around 1660 cm^{-1} is expected for the C=O stretching of the aryl ketone. The conjugation with both the furan and dimethylphenyl rings will slightly lower this frequency compared to a simple aliphatic ketone.
- Aromatic C=C Stretching: The C=C stretching vibrations of the aromatic rings will appear as a series of bands in the 1600-1470 cm^{-1} region.
- C-O-C Stretching: The characteristic C-O-C stretching vibration of the furan ring is predicted to be a strong band around 1280 cm^{-1}.
- C-H Out-of-Plane Bending: Strong absorptions in the fingerprint region (below 900 cm^{-1}) are indicative of the substitution pattern on the aromatic rings.

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Experimental Protocol for IR Spectroscopy

Objective: To obtain an infrared spectrum to identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Place a small drop of the neat liquid sample directly onto the ATR crystal.
- Instrumentation:
  - Utilize a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
  - Scan the mid-infrared region (typically 4000-400 cm^{-1}).
  - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
  - Collect a background spectrum of the clean ATR crystal before running the sample.
- Data Processing:
  - The instrument software will automatically perform the Fourier transform and ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

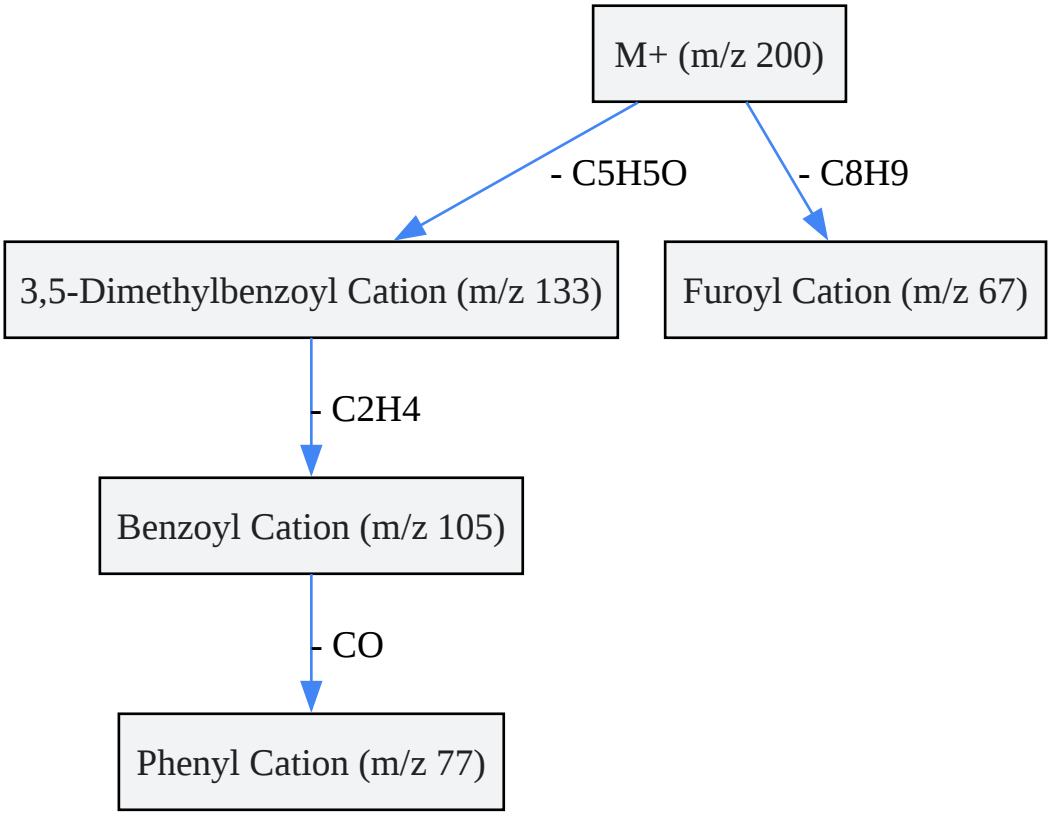
Table 4: Predicted Major Fragment Ions in the Mass Spectrum of **2-(3,5-Dimethylbenzoyl)furan**

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m/z	Proposed Fragment
200	$[M]^+$ (Molecular Ion)
133	$[M - C_5H_5O]^+$ (3,5-Dimethylbenzoyl cation)
105	$[C_7H_5O]^+$ (Benzoyl cation)
77	$[C_6H_5]^+$ (Phenyl cation)
67	$[C_4H_3O]^+$ (Furoyl cation)

- Molecular Ion: The molecular ion peak ($[M]^+$) is expected at an m/z value corresponding to the molecular weight of the compound ($C_{13}H_{12}O_2$ = 200.23 g/mol).
- Major Fragmentation Pathways: The primary fragmentation is likely to occur via cleavage of the bond between the carbonyl group and the furan ring, leading to the formation of the stable 3,5-dimethylbenzoyl cation at m/z 133. Further fragmentation of this ion can lead to other characteristic fragments. Alpha-cleavage on the other side of the carbonyl group would yield the furoyl cation (m/z 67). The presence of a benzoyl cation (m/z 105) and a phenyl cation (m/z 77) are also common in the mass spectra of benzoyl derivatives.

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Figure 3. Predicted major fragmentation pathways of **2-(3,5-Dimethylbenzoyl)furan**.

Experimental Protocol for Mass Spectrometry

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology:

- Sample Introduction:
  - Gas Chromatography-Mass Spectrometry (GC-MS): If the compound is sufficiently volatile and thermally stable, dissolve a dilute solution in a suitable solvent (e.g., dichloromethane or ethyl acetate) and inject it into the GC-MS system.
  - Direct Infusion: For a quick analysis, a dilute solution of the sample can be directly infused into the mass spectrometer's ion source.
- Ionization:

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- Electron Ionization (EI): This is a common technique for GC-MS and provides characteristic fragmentation patterns.
- Electrospray Ionization (ESI): This is a softer ionization technique often used for direct infusion, which may result in a more prominent molecular ion peak and less fragmentation.

- Mass Analysis:
  - A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio.
- Data Acquisition:
  - Acquire a full scan mass spectrum over a relevant m/z range (e.g., 50-300 amu).

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **2-(3,5-Dimethylbenzoyl)furan**. The detailed analysis of the predicted ^{1}H NMR, ^{13}C NMR, IR, and mass spectra, supported by established spectroscopic principles and experimental protocols, serves as a robust framework for the characterization of this compound. While predicted data is a powerful tool, it is imperative for researchers to confirm these findings with experimentally acquired data for unequivocal structural validation. The methodologies and interpretations presented herein are intended to guide researchers in their efforts to synthesize, identify, and utilize **2-(3,5-Dimethylbenzoyl)furan** and related compounds in their scientific endeavors.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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